

Diisopropyl Bicarbamate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Diisopropyl bicarbamate*

Cat. No.: *B141130*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **diisopropyl bicarbamate** (CAS No. 19740-72-8), a reagent used in synthetic organic chemistry and pharmaceutical research.^[1] Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in the laboratory and during drug development processes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **diisopropyl bicarbamate** is presented below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source
CAS Number	19740-72-8	[1] [2] [3]
Molecular Formula	C8H16N2O4	[1] [3] [4]
Molecular Weight	204.22 g/mol	[1] [3] [4]
IUPAC Name	propan-2-yl N-(propan-2-yl oxy carbonyl amino) carbamate	[1] [3] [5]
Synonyms	Diisopropyl hydrazine-1,2-dicarboxylate, Orlistat Related Compound B	[1]
Appearance	White to Off-White Solid	[1]
Boiling Point	271.5±9.0 °C (Predicted)	[1] [6]
Melting Point	270 °C	[6]
Density	1.098 g/cm³	[6]
Flash Point	118 °C	[6]
Water Solubility	Not specified	
Vapor Pressure	0.00643 mmHg at 25°C	[6]

Hazard Identification and Classification

Diisopropyl bicarbamate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Acute toxicity, Inhalation	Category 1	H330: Fatal if inhaled
Serious eye damage	Category 1	H318: Causes serious eye damage
Respiratory sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin sensitization	Category 1	H317: May cause an allergic skin reaction

Note: Classifications may vary slightly between suppliers. The information presented here is a composite from available safety data sheets.[\[2\]](#)[\[7\]](#)

GHS Label Elements:

- Pictogram:
 - Skull and crossbones (for acute toxicity)
 - Flame (for flammability)
 - Health hazard (for respiratory sensitization)
 - Corrosion (for serious eye damage)
 - Exclamation mark (for skin sensitization)
- Signal Word: Danger[\[2\]](#)
- Hazard Statements: H301, H226, H330, H318, H334, H317[\[2\]](#)[\[7\]](#)

- Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets.[2][7]

Experimental Protocols: Safe Handling in a Research Setting

While specific experimental protocols for the safety assessment of **diisopropyl carbamate** are not readily available in the public domain, the following general guidelines for handling research chemicals of this nature should be strictly followed.

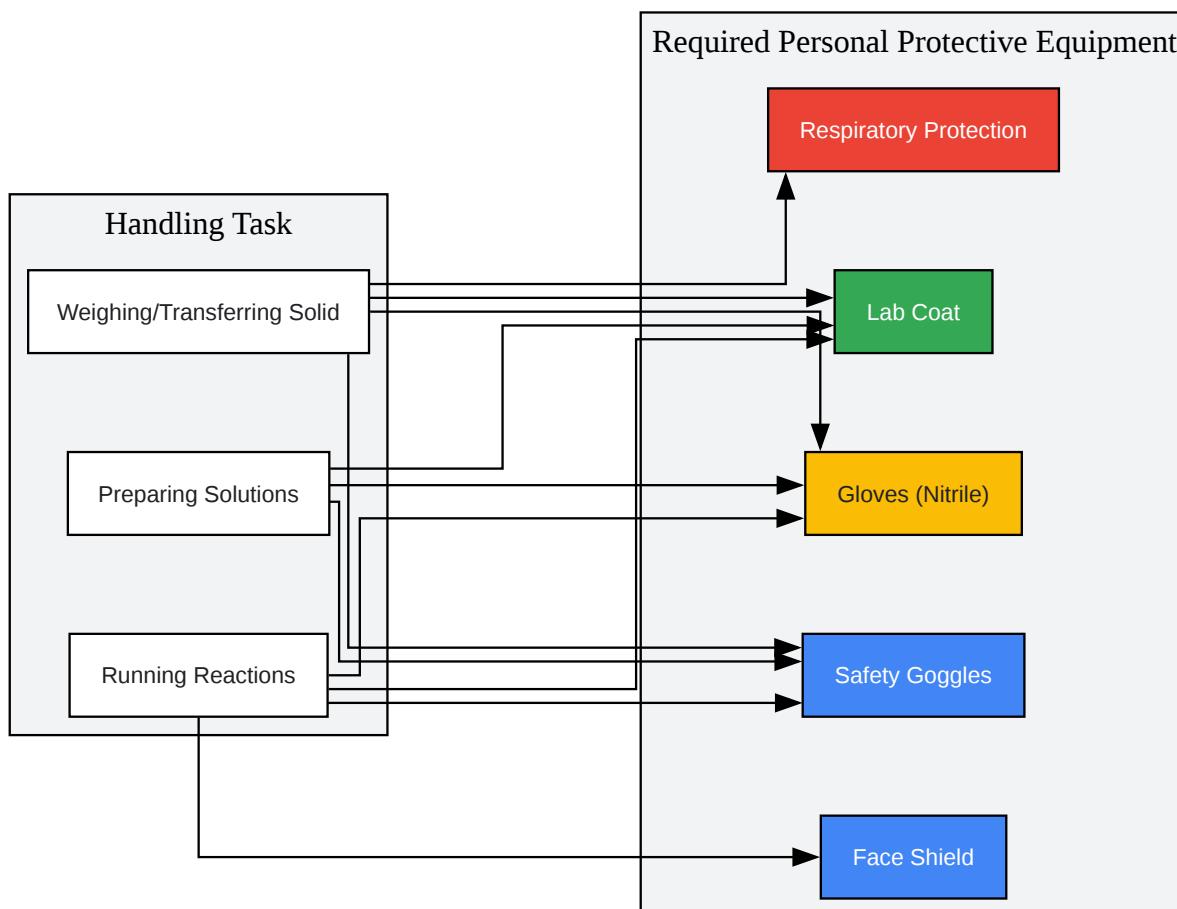
3.1. Engineering Controls

- Work in a well-ventilated area.[2]
- Use a chemical fume hood for all operations that may generate dust or aerosols.[7]
- Ensure safety showers and eyewash stations are readily accessible.[8]

3.2. Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram outlines the recommended PPE based on the handling task.

If dust is generated



If splash hazard exists

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Caption: Personal Protective Equipment (PPE) selection workflow.

3.3. Handling and Storage

- Avoid contact with skin and eyes.[\[2\]](#)

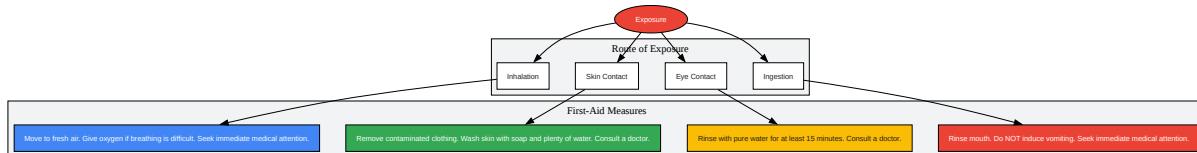
- Avoid formation of dust and aerosols.[2]
- Use non-sparking tools.[2]
- Keep container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store locked up.[2]
- Store away from incompatible materials such as strong oxidizing agents.[8]

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

4.1. First-Aid Measures

The following diagram illustrates the recommended first-aid procedures for different routes of exposure.

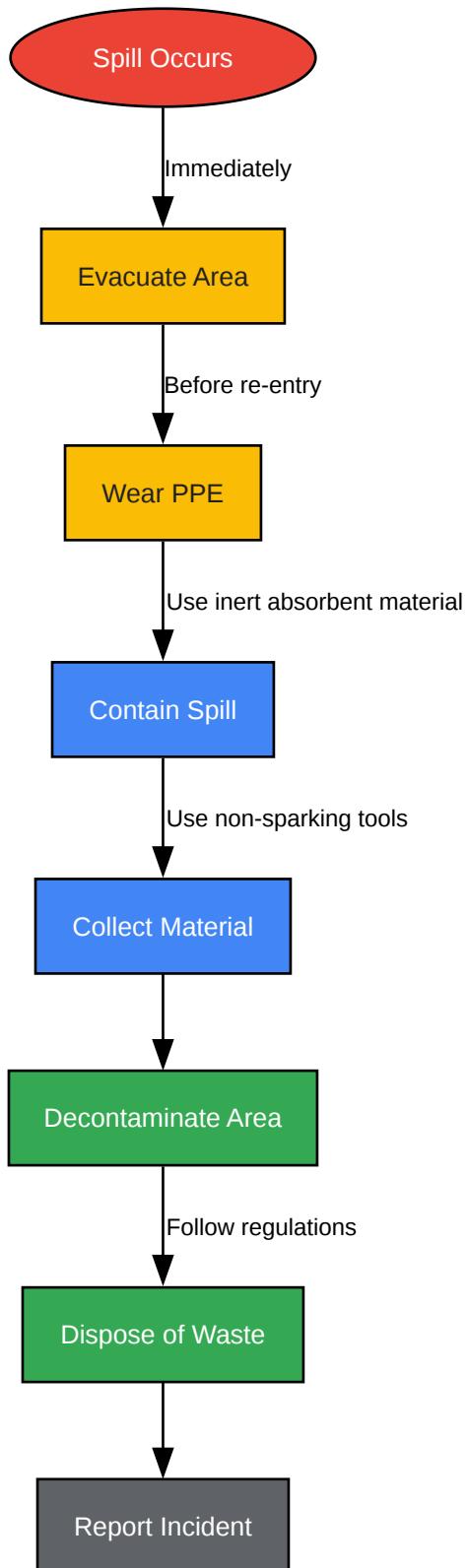


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Caption: First-aid measures for different exposure routes.

4.2. Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Caption: General workflow for handling a chemical spill.

4.3. Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[[2](#)]
- Specific hazards: May produce hazardous combustion products such as carbon oxides and nitrogen oxides.[[7](#)]
- Protective equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[[7](#)]

Toxicological and Ecological Information

Toxicological Information:

- **Diisopropyl carbamate** is classified as toxic if swallowed.[[2](#)]
- There is no available data on the most important symptoms and effects, both acute and delayed.[[2](#)]

Ecological Information:

- There is no data available on the toxicity to fish, daphnia, algae, or microorganisms.[[2](#)]
- Information on persistence, degradability, bioaccumulative potential, and mobility in soil is not available.[[2](#)]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[[2](#)] Do not allow the product to enter drains.[[7](#)]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **diisopropyl carbamate**. It is not a substitute for a thorough review of the

Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety policies. Always prioritize safety in the laboratory.

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- To cite this document: BenchChem. [Diisopropyl Bicarbamate: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141130#diisopropyl-bicarbamate-safety-and-handling-precautions>

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